

Essential Safety and Handling Guide for NSC405640 (Diphenyltin Dichloride)

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Compound of Interest

Compound Name: NSC405640

Cat. No.: B050951

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **NSC405640**, also known as Diphenyltin dichloride (CAS 1135-99-5).

This document provides critical safety and logistical information to ensure the safe handling and use of **NSC405640** in a laboratory setting. Adherence to these guidelines is essential to minimize risks and ensure a safe research environment.

Hazard Identification and Personal Protective Equipment (PPE)

NSC405640 is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled. It also causes skin and serious eye irritation and may cause respiratory irritation.^{[1][2]}

Quantitative Data Summary

Property	Value	Reference
Appearance	Off-white powder/solid	[2]
Odor	No information available	[2]
Melting Point	39 - 43 °C / 102.2 - 109.4 °F	[1] [2]
Boiling Point	333 - 337 °C / 631.4 - 638.6 °F	[2]
Flash Point	110 °C / 230 °F	[1]
Solubility	Insoluble in water	[3]
Acute Toxicity (Oral)	Category 4 (Harmful if swallowed)	[1]
Acute Toxicity (Dermal)	Category 4 (Harmful in contact with skin)	[1]
Acute Toxicity (Inhalation)	Category 4 (Harmful if inhaled)	[1]
UN Number	UN3146	[3]

Recommended Personal Protective Equipment (PPE)

Body Part	PPE Recommendation	Justification
Eyes/Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]	To prevent serious eye irritation.
Skin	Wear appropriate protective gloves and clothing to prevent skin exposure.[1] Take off contaminated clothing and wash it before reuse.[3]	To prevent skin irritation and absorption. Harmful in contact with skin.[1][3]
Respiratory	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1] A dust mask type N95 (US) is also suggested.	To prevent respiratory tract irritation. Harmful if inhaled.[1]
Hands	Wear protective gloves.[3] The exact breakthrough time of the glove material has to be found out by the manufacturer of the protective gloves and has to be observed.[3]	To prevent skin contact. Harmful in contact with skin.[3]

Operational and Disposal Plans: A Step-by-Step Guide

Handling and Storage

- Ventilation: Use only outdoors or in a well-ventilated area.[1] Ensure eyewash stations and safety showers are close to the workstation location.[1]

- Personal Hygiene: Wash face, hands, and any exposed skin thoroughly after handling.^[1] Do not eat, drink, or smoke when using this product.^[1]
- Storage Conditions: Keep in a dry, cool, and well-ventilated place.^[1] Keep container tightly closed.^[1] Store locked up.^[1]
- Incompatible Materials: Avoid strong oxidizing agents and strong bases.^[1]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required.^[1]
- Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal.^[1]

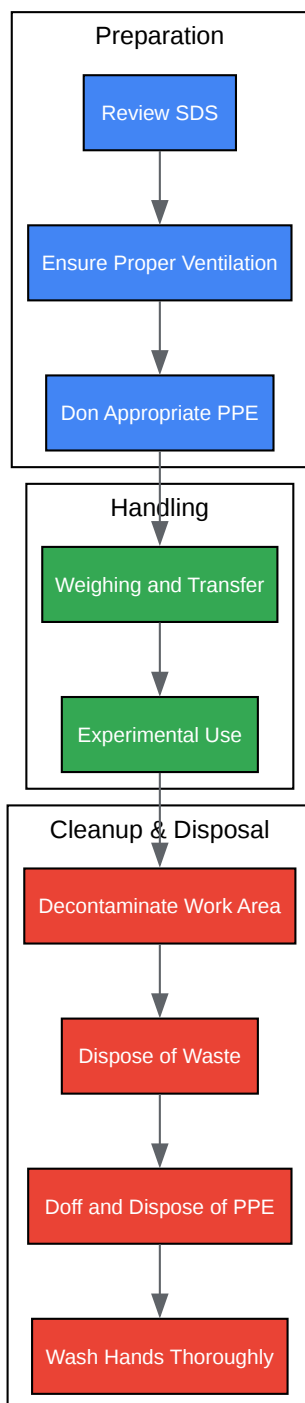
Disposal

- Dispose of contents/container to an approved waste disposal plant.^[1]
- Waste must not be disposed of together with household garbage. Do not allow the product to reach the sewage system.^[3]
- Disposal must be made according to official regulations.^[3]

Visualizing Safety and Workflow

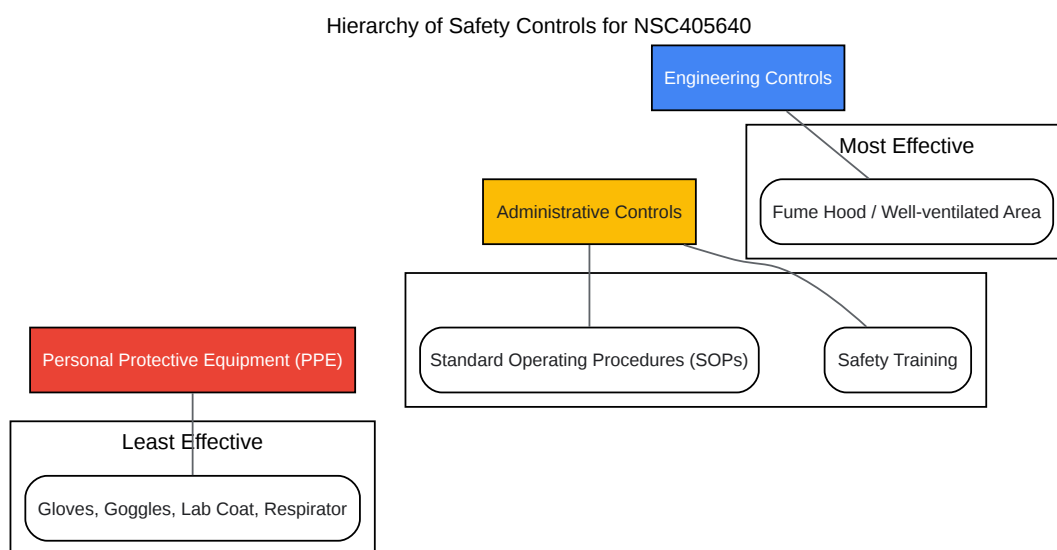
To further clarify the procedural steps for handling **NSC405640**, the following diagrams illustrate the operational workflow and the hierarchical nature of safety controls.

Operational Workflow for Handling NSC405640



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Caption: Step-by-step workflow for the safe handling of **NSC405640**.



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Caption: Hierarchy of safety controls for handling **NSC405640**.

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